

Solubility of Disperse Dyes in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B15554066

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Abstract: This technical guide provides a comprehensive overview of the solubility of disperse dyes in various organic solvents. While specific quantitative data for **Disperse Red 278** is not readily available in public literature, this document aggregates available data for structurally similar and commercially significant disperse red dyes, including Disperse Red 1, Disperse Red 60, and Disperse Red 82. It outlines detailed experimental protocols for determining solubility, discusses key factors influencing solubility, and presents data in a structured format to facilitate comparison and application in research and development.

Introduction

Disperse dyes are a class of non-ionic colorants characterized by their low water solubility and are primarily used for dyeing hydrophobic fibers like polyester and cellulose acetate.[1][2] Their solubility in organic solvents, however, is a critical parameter in various applications beyond textiles, including ink formulations, coatings, and as chromophores in advanced materials.[3][4] Understanding and quantifying this solubility is essential for process optimization, formulation development, and quality control.

This guide addresses the solubility of disperse red dyes in common organic solvents. Due to a lack of specific public data for **Disperse Red 278**, this paper will focus on representative and well-documented red disperse dyes to provide a foundational understanding and practical methodologies applicable to the broader class of disperse dyes.

Factors Influencing Disperse Dye Solubility

The solubility of a disperse dye in an organic solvent is a complex interplay of several factors related to the dye's molecular structure, the solvent's properties, and external conditions.

- **Molecular Structure of the Dye:** The size, shape, and polarity of the dye molecule are paramount. Dyes with lower molecular weights and less complex structures tend to be more soluble.^{[1][4]} The presence of polar functional groups (e.g., -NO₂, -CN, -OH) can influence interactions with polar solvents.^[5]
- **Solvent Properties:** The principle of "like dissolves like" is fundamental.^[2] Polar dyes exhibit higher solubility in polar solvents (e.g., ethanol, acetone), while non-polar dyes are more soluble in non-polar solvents (e.g., benzene, toluene).^[6]
- **Temperature:** Generally, the solubility of disperse dyes increases with temperature.^[7] This is a key principle in high-temperature dyeing processes.
- **Crystalline State:** The crystalline structure of the dye powder can affect its dispersion and dissolution rate.^[8]
- **Presence of Impurities:** Impurities within the dye can negatively impact its dispersion and solubility characteristics.^[8]

Key Factors Influencing Disperse Dye Solubility

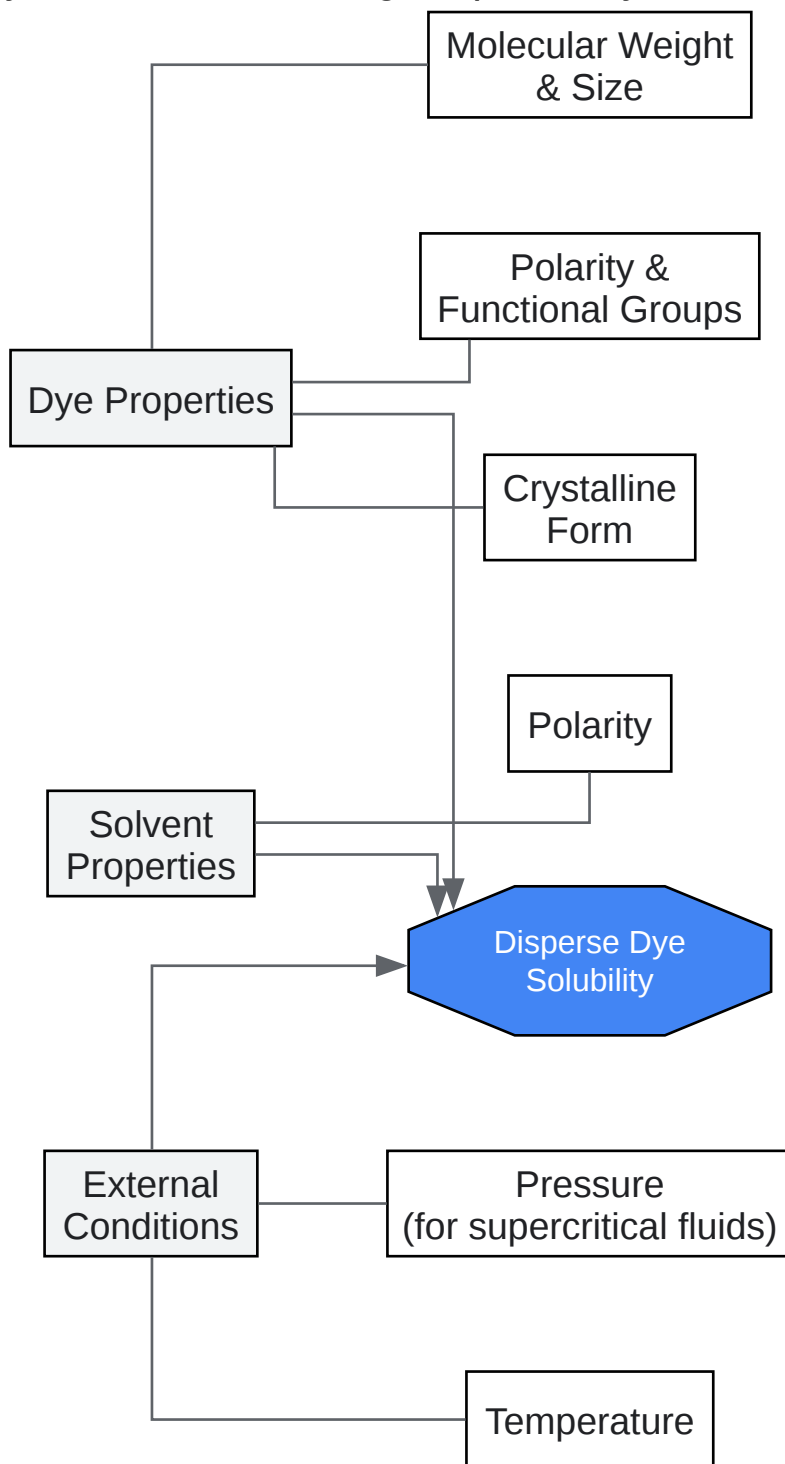
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Figure 1. Logical relationship of factors affecting dye solubility.

Quantitative Solubility Data

The following tables summarize the available qualitative and quantitative solubility data for selected disperse red dyes in various organic solvents. It is important to note that "soluble" and "insoluble" are often relative terms and may not represent precise quantitative measurements.

Table 1: Solubility of Disperse Red 1 (C.I. 11110)

Solvent	CAS No.	Solubility Description	Reference(s)
Water	7732-18-5	Insoluble	[3] [6]
Ethanol	64-17-5	Soluble	[3] [6]
Acetone	67-64-1	Soluble	[3] [6]
Benzene	71-43-2	Soluble	[3] [6]
Supercritical CO ₂	124-38-9	Low, but increases with density	[9]
Dichloromethane	75-09-2	Soluble	[10]

Disperse Red 1 has a reported melting point of 160-162 °C.

Table 2: Solubility of Disperse Red 60 (C.I. 60756)

Solvent	CAS No.	Solubility Description	Reference(s)
Water	7732-18-5	Insoluble (16.42 µg/L at 25 °C)	[11]
Dimethyl Sulfoxide (DMSO)	67-68-5	Slightly Soluble	[11]
Methanol	67-56-1	Very Slightly Soluble	[11]
Dichloromethane	75-09-2	Soluble	[10]
Supercritical CO ₂	124-38-9	Solubility increases with pressure	[12][13]

Disperse Red 60 is an anthraquinone dye, appearing as a dark red solid.[10]

Table 3: Solubility of Disperse Red 82 (C.I. 11140)

Solvent	CAS No.	Solubility Description	Reference(s)
Water	7732-18-5	Insoluble	[14][15][16]
Supercritical CO ₂	124-38-9	Low, but increases with pressure	[5]
Supercritical CO ₂ with 5% Ethanol	N/A	Solubility increases up to 25-fold	[17]

Disperse Red 82 is a single azo dye that appears as a dark brown powder.[14][15]

Experimental Protocol: Determination of Solubility

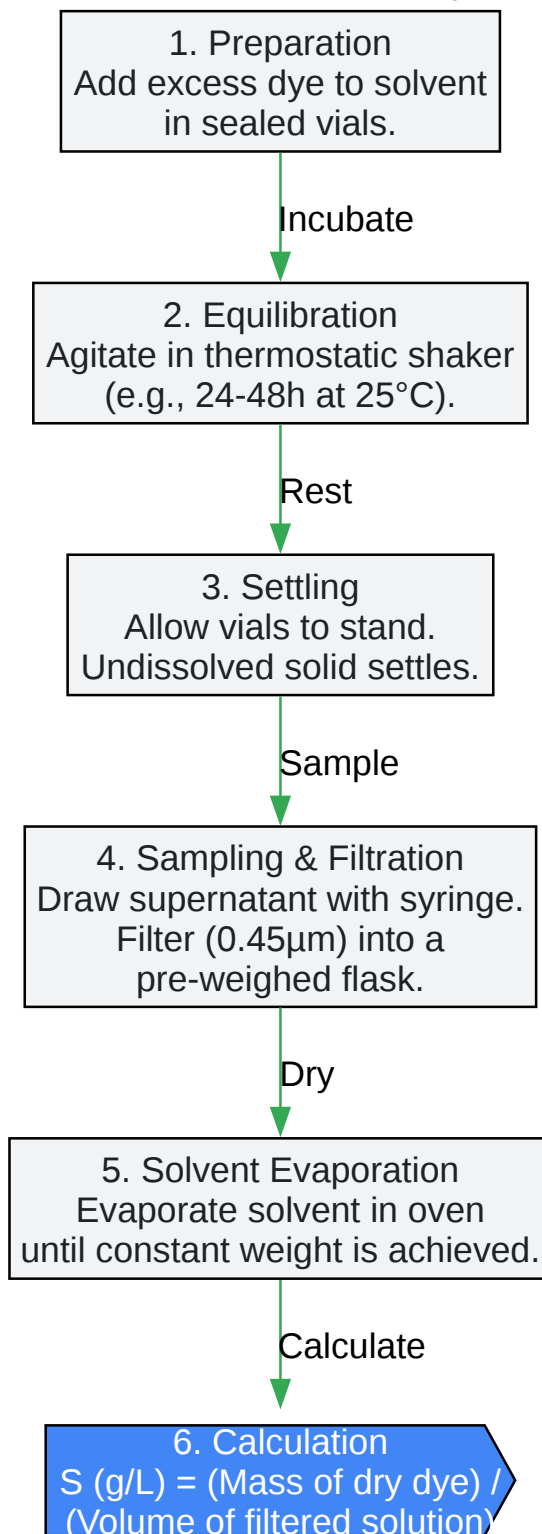
This section provides a generalized and reliable gravimetric method for determining the saturation solubility of a disperse dye in a specific organic solvent at a constant temperature.

Objective: To quantitatively determine the saturation solubility of a disperse dye in a selected organic solvent at a specified temperature.

Materials and Equipment:

- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Glass vials with screw caps
- Volumetric flasks
- Syringes and syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Pipettes
- Drying oven or vacuum oven
- Desiccator
- Disperse dye sample
- High-purity organic solvent

Experimental Workflow for Solubility Determination



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Figure 2. Gravimetric method for determining dye solubility.

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of the disperse dye to a series of glass vials. The excess is crucial to ensure saturation is reached.
 - Accurately pipette a known volume of the organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.[\[18\]](#)
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. It is recommended to perform a preliminary study to determine the minimum time required to reach equilibrium.[\[18\]](#)
- Sample Collection and Filtration:
 - After equilibration, remove the vials and allow them to stand undisturbed at the set temperature for at least 2 hours to let undissolved solids settle.[\[18\]](#)
 - Carefully draw a known volume of the clear supernatant using a syringe.
 - Immediately attach a 0.45 µm syringe filter and dispense the saturated solution into a pre-weighed, clean, and dry volumetric flask. Record the exact volume transferred.[\[18\]](#)
- Gravimetric Analysis:
 - Place the volumetric flask containing the filtered solution in an oven. The temperature should be high enough to evaporate the solvent but low enough to prevent dye degradation. A vacuum oven is recommended for heat-sensitive compounds.[\[18\]](#)
 - Once all the solvent has evaporated, cool the flask to room temperature in a desiccator.
 - Weigh the flask with the dried dye residue on an analytical balance.

- Repeat the drying and weighing steps until a constant weight is achieved.[18]
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial weight of the empty flask from the final constant weight.
 - The solubility (S) is expressed in grams per liter (g/L) using the formula:
 - $S \text{ (g/L)} = \text{Mass of dried dye (g)} / \text{Volume of filtered solution (L)}$ [18]

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for both the dye and the solvent before beginning the experiment.

Conclusion

The solubility of disperse dyes in organic solvents is a critical property governed by the molecular characteristics of the dye and solvent, as well as by temperature. While comprehensive data for every specific dye is not always available, the principles and methodologies outlined in this guide provide a robust framework for researchers. The provided data for Disperse Red 1, Disperse Red 60, and Disperse Red 82 serve as valuable benchmarks. The detailed gravimetric protocol offers a reliable method for generating precise solubility data, enabling informed decisions in formulation, material science, and other research applications.

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